

# Essential Safety and Logistical Information for Handling Isopropyl Acrylate

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## Compound of Interest

Compound Name: *Isopropyl acrylate*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Isopropyl Acrylate**, including operational and disposal plans. Adherence to these procedural, step-by-step guidelines is critical for minimizing risks and ensuring regulatory compliance.

## Chemical Properties and Hazards

**Isopropyl acrylate** is a clear, colorless liquid with a characteristic ester-like odor. It is highly flammable and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) Inhalation may lead to respiratory irritation, and prolonged exposure can result in more severe health effects.[\[1\]](#)[\[3\]](#)

Table 1: Chemical Identification and Physical Properties

Property	Value	Reference
CAS Number	689-12-3	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C6H10O2	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	114.14 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	51-52°C at 103mm Hg	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Density	0.893 g/cm³	<a href="#">[5]</a> <a href="#">[7]</a>
Flash Point	22.9°C	<a href="#">[7]</a>
Appearance	Clear liquid	<a href="#">[1]</a>
Odor	Ester-like	<a href="#">[1]</a>
Storage Temperature	2-8°C, under nitrogen	<a href="#">[4]</a> <a href="#">[8]</a>

Table 2: GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable liquids	2	 alt text	Danger	H225: Highly flammable liquid and vapor
Skin corrosion/irritation	1B	 alt text	Danger	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	1	 alt text	Danger	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	 alt text	Warning	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	2	 alt text	-	H411: Toxic to aquatic life with long lasting effects

Note: GHS classifications can vary based on the concentration and supplier.

## Operational Plan: Safe Handling and Storage

A systematic approach to handling and storing **Isopropyl Acrylate** is crucial to prevent exposure and accidents.

## Engineering Controls

- Ventilation: Always handle **Isopropyl Acrylate** in a well-ventilated area.[\[2\]](#) A chemical fume hood is required for all operations that may generate vapors or aerosols.[\[3\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#) [\[3\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[9\]](#)

- Static Discharge: Take precautionary measures against static discharge.[2] Ground and bond containers and receiving equipment during transfer.[2][9]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[10][11]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent skin and eye contact, and inhalation.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye and Face Protection	Wear chemical safety goggles and a face shield. [3][10] Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3]
Skin Protection	Wear impervious, flame-retardant, and antistatic protective clothing.[3] This includes a lab coat, and for larger quantities, a chemical-resistant apron.[11]
Hand Protection	Handle with chemically resistant gloves (e.g., nitrile, neoprene).[3][11] Gloves must be inspected prior to use.[3] Use proper glove removal technique to avoid skin contact.[3]
Respiratory Protection	If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, use a NIOSH-approved respirator with an appropriate cartridge.[9][11]

## Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn and engineering controls are functioning correctly. Review the Safety Data Sheet (SDS).

- Dispensing: Use only non-sparking tools.[2] Avoid breathing vapors or mists.[3]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[11]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Keep away from heat and sources of ignition.
- Store locked up.[2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3][9]

## Emergency Procedures

Immediate and appropriate action is vital in an emergency.

## First Aid Measures

Table 4: First Aid for **Isopropyl Acrylate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][12]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected area with plenty of soap and water for at least 15 minutes.[2][3][12] Seek medical attention if irritation persists.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][3] Seek immediate medical attention.[13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2][3] Seek immediate medical attention. [3][12]

Always show the Safety Data Sheet to the attending medical professional.[3]

## Spill Response

For small spills (less than 1 gallon) of known materials:

- Evacuate and Secure: Evacuate non-essential personnel from the area.[3] Remove all sources of ignition.[3][9]
- Ventilate: Ensure adequate ventilation.[3]
- Contain: Use inert absorbent material like sand, vermiculite, or diatomite to dike and contain the spill.[3] Prevent the spill from entering drains.[3]
- Absorb: Cover the spill with the absorbent material, working from the outside in.[14]
- Collect: Use non-sparking tools to collect the absorbed material into a suitable, labeled, and closed container for disposal.[3]

- Decontaminate: Clean the spill area with soap and water.[\[14\]](#)
- Report: Report the incident to your supervisor.

For large spills, or spills of unknown materials, evacuate the area and call emergency services.  
[\[15\]](#)

## Disposal Plan

Proper disposal of **Isopropyl Acrylate** and contaminated materials is essential to protect the environment and comply with regulations.

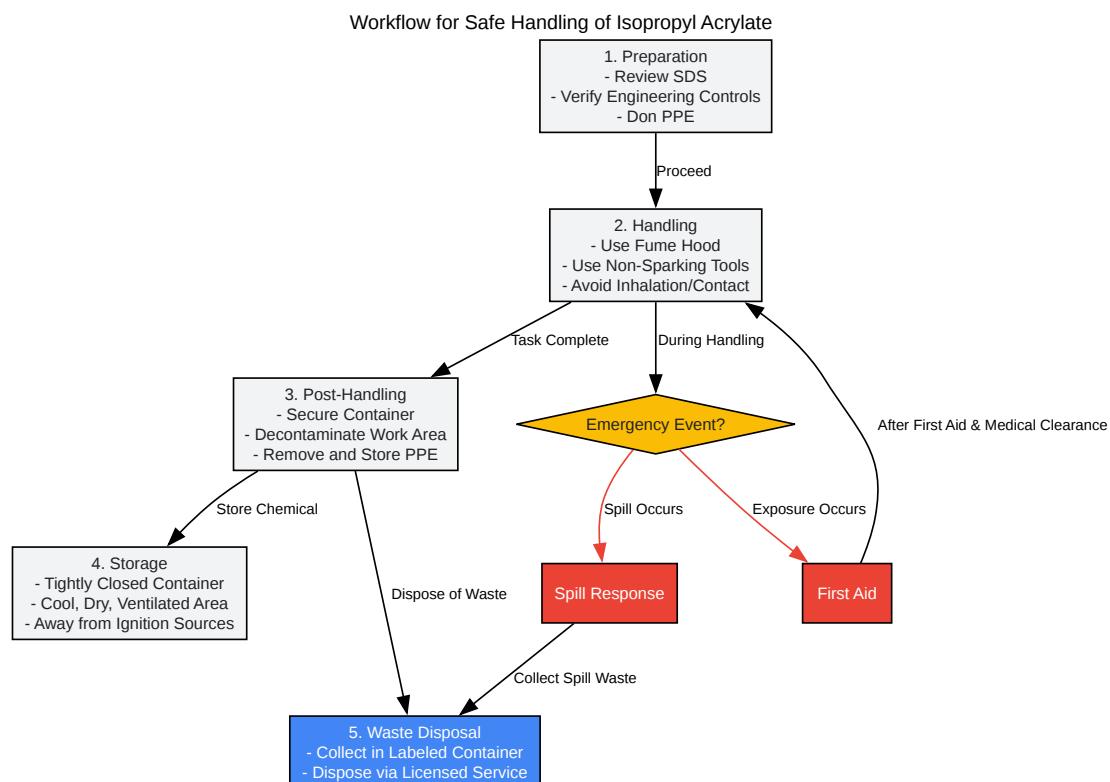
## Waste Characterization

**Isopropyl Acrylate** is considered a hazardous waste due to its flammability and corrosivity. All materials contaminated with **Isopropyl Acrylate**, including PPE, absorbent materials, and empty containers, must also be treated as hazardous waste.[\[16\]](#)

## Disposal Procedures

- Collection: Collect all **Isopropyl Acrylate** waste in a designated, properly labeled, and sealed hazardous waste container.[\[3\]](#)[\[15\]](#)
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Isopropyl Acrylate**".
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service.[\[3\]](#)[\[16\]](#) Do not dispose of **Isopropyl Acrylate** down the drain or in regular trash.[\[3\]](#)
- Contaminated PPE: Contaminated PPE should be placed in a sealed bag and disposed of as hazardous waste.[\[16\]](#)[\[17\]](#) Do not attempt to launder contaminated clothing.[\[17\]](#)

## Workflow for Safe Handling of Isopropyl Acrylate



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